

An In-depth Technical Guide to the Physical Properties of o-Isobutyltoluene

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Compound of Interest

Compound Name: o-Isobutyltoluene

Cat. No.: B13823792

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This guide provides a comprehensive overview of the boiling and melting points of **o-isobutyltoluene**, intended for researchers, scientists, and drug development professionals. The document details the physical constants and outlines the standardized experimental protocols for their determination.

Physical Properties of o-Isobutyltoluene

O-Isobutyltoluene, also known as 1-isobutyl-2-methylbenzene, is an aromatic hydrocarbon. Its physical properties are crucial for its handling, purification, and use in various chemical syntheses.

Property	Value
Boiling Point	196 °C
Melting Point	-73 °C

Experimental Protocols for Determination of Physical Properties

The accurate determination of boiling and melting points is fundamental to characterizing a chemical compound. The following are standard laboratory protocols for these measurements.

1. Determination of Melting Point

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For pure crystalline compounds, this transition occurs over a narrow temperature range. The capillary method is a widely used technique for this determination.[1][2][3][4]

Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital instrument)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating medium (e.g., mineral oil)
- Mortar and pestle

Procedure:

- **Sample Preparation:** The sample of **o-isobutyltoluene** must be in a solid state. This can be achieved by cooling the substance below its melting point. The solid sample is then finely powdered using a mortar and pestle.[2][5]
- **Loading the Capillary Tube:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.[6]
- **Apparatus Setup (Thiele Tube Method):** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then inserted into a Thiele tube containing a heating oil, such as mineral oil.[1][4]
- **Heating:** The side arm of the Thiele tube is gently heated. This design promotes convection currents that ensure uniform heating of the oil bath.[1][4]
- **Observation:** The temperature is monitored closely. The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid. For accurate results, the heating rate should be slow,

approximately 1-2 °C per minute, as the temperature approaches the expected melting point.

[4][6]

2. Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. Distillation and the Thiele tube method are common techniques for its determination.[7][8][9][10]

Apparatus:

- Distillation apparatus (distilling flask, condenser, receiving flask) or a Thiele tube setup
- Small test tube and a sealed capillary tube (for Thiele tube method)
- Thermometer
- Heating mantle or Bunsen burner
- Boiling chips

Procedure (Simple Distillation Method):

- **Apparatus Setup:** A simple distillation apparatus is assembled. A small volume of **o-isobutyltoluene** is placed in the distilling flask along with a few boiling chips to ensure smooth boiling.[11]
- **Heating:** The flask is heated gently. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- **Temperature Reading:** The temperature at which the vapor temperature stabilizes while the liquid is distilling is recorded as the boiling point. It is crucial that the thermometer bulb is positioned correctly, just below the side arm of the distilling flask, to get an accurate reading of the vapor temperature.[11]
- **Pressure Correction:** The atmospheric pressure should be recorded as the boiling point is pressure-dependent.

Procedure (Thiele Tube Method):

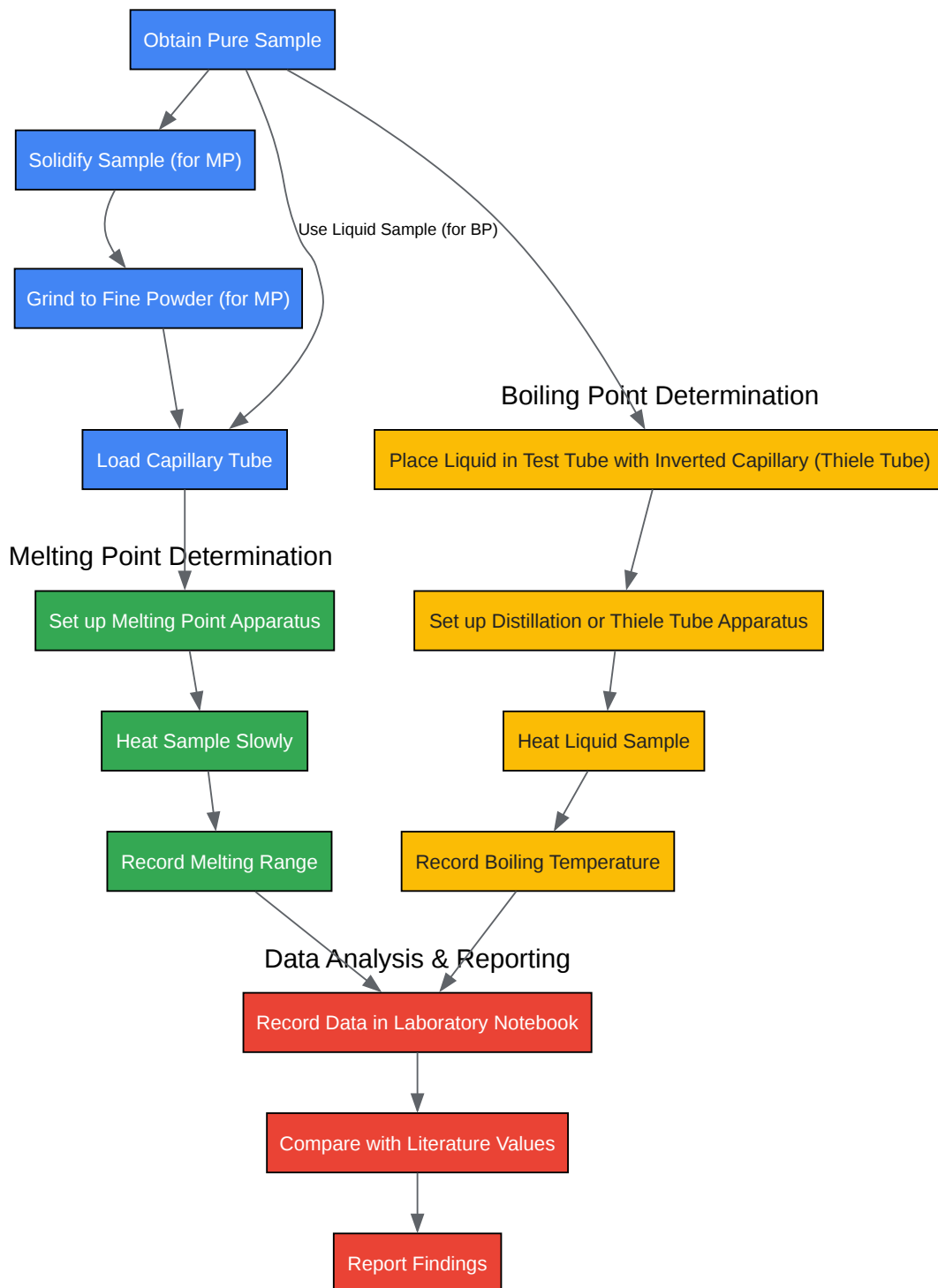
- Sample Preparation: A small amount of **o-isobutyltoluene** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube.[\[12\]](#)[\[13\]](#)
- Apparatus Setup: The test tube is attached to a thermometer and placed in a Thiele tube filled with a high-boiling point liquid.
- Heating: The Thiele tube is heated, and the temperature is observed.
- Observation: As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube. The heating is then stopped. The temperature at which the bubbling ceases and the liquid begins to enter the capillary tube is recorded as the boiling point.[\[11\]](#)

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for determining the physical properties of an organic compound like **o-isobutyltoluene**.

Workflow for Physical Property Determination of an Organic Compound

Sample Preparation

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Workflow for Physical Property Determination.

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